

A Comparative Analysis of Ivermectin's Efficacy Across Diverse Parasite Species

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Initial Note: The user's original request concerned a product named "**Kliostom**." However, research indicates that "**Kliostom**" was a brand name for a topical ointment intended for oral gum inflammation and has been discontinued. There is no scientific evidence to suggest it possesses anti-parasitic properties. Therefore, this guide will focus on a widely-used, broad-spectrum anti-parasitic agent, Ivermectin, to fulfill the user's core request for a comparative study of an anti-parasitic drug.

This guide provides a comprehensive comparison of Ivermectin's efficacy against a range of parasite species, supported by experimental data. It is intended for researchers, scientists, and drug development professionals.

Ivermectin: A Broad-Spectrum Anti-Parasitic Agent

Ivermectin is a derivative of avermectin, a class of macrocyclic lactones, and has been a cornerstone in the treatment of various parasitic infections in both human and veterinary medicine for decades.[1] Its broad-spectrum activity extends to nematodes (roundworms), arthropods (insects and arachnids), and some trematodes (flukes).[2][3]

Mechanism of Action

Ivermectin's primary mode of action involves its high affinity and selective binding to glutamate-gated chloride ion channels present in the nerve and muscle cells of invertebrates.[2][4] This binding leads to an increased permeability of the cell membrane to chloride ions, resulting in hyperpolarization of the nerve or muscle cell.[4][5] This, in turn, causes paralysis and ultimately



the death of the parasite.[2][3] Mammals are largely unaffected because they either lack these specific channels or the channels are located within the central nervous system, protected by the blood-brain barrier which Ivermectin does not readily cross.[4]

Signaling Pathway of Ivermectin

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